

6-Bromo-2-chloro-3-nitropyridine molecular structure and weight

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Compound of Interest

Compound Name: 6-Bromo-2-chloro-3-nitropyridine

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An In-Depth Technical Guide to **6-Bromo-2-chloro-3-nitropyridine**: Structure, Properties, and Synthetic Considerations

Executive Summary

6-Bromo-2-chloro-3-nitropyridine is a highly functionalized heterocyclic compound of significant interest to researchers in medicinal chemistry and materials science. As a substituted pyridine, its unique electronic and steric properties make it a versatile building block for the synthesis of more complex molecular architectures. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, and core reactivity principles. We will delve into its key identifiers, offer insights into its synthetic utility, and provide a representative experimental protocol, grounded in the principles of nucleophilic aromatic substitution. This document is intended for scientists and drug development professionals seeking to leverage this reagent in their research endeavors.

Molecular Structure and Identification

The structural foundation of **6-bromo-2-chloro-3-nitropyridine** is a pyridine ring, which is systematically substituted with two halogen atoms (bromine and chlorine) and a nitro group. The precise arrangement of these substituents is critical to its reactivity. The IUPAC name dictates a bromo group at position 6, a chloro group at position 2, and a nitro group at position 3.

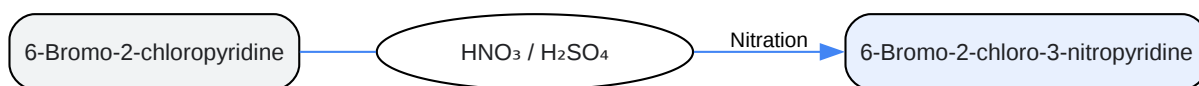
The molecular formula for this compound is C₅H₂BrClN₂O₂.^[1] This composition results in a molecular weight of approximately 237.44 g/mol.^{[1][2][3]} It is crucial to distinguish this compound from its isomers, such as 2-bromo-6-chloro-3-nitropyridine (CAS 91678-23-8) and 5-bromo-2-chloro-3-nitropyridine (CAS 67443-38-3), as the positional differences of the substituents dramatically alter their chemical behavior and reactivity pathways.^{[3][4]}

Table 1: Compound Identification

Identifier	Value	Source(s)
IUPAC Name	6-Bromo-2-chloro-3-nitropyridine	N/A
CAS Number	1430341-84-6	^{[1][5]}
Molecular Formula	C ₅ H ₂ BrClN ₂ O ₂	^{[1][3]}
Molecular Weight	237.44 g/mol	^{[1][2][3]}
SMILES	O=--INVALID-LINK-- c1cc(Br)ncc1Cl	Derived

| InChI Key | WISCKHBEOBONJA-UHFFFAOYSA-N | |

Below is a 2D representation of the molecular structure.



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